

# Physical properties of 3-Nitro-2-butanol (boiling point, density)

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## Compound of Interest

Compound Name: 3-Nitro-2-butanol

Cat. No.: B147359

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## Technical Guide: Physical Properties of 3-Nitro-2-butanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **3-Nitro-2-butanol**, specifically its boiling point and density. The information is presented to support research, development, and quality control activities involving this compound.

## Quantitative Physical Properties

The physical properties of **3-Nitro-2-butanol** have been reported in the literature. A summary of these quantitative data is provided in the table below for easy reference and comparison.

| Physical Property | Value          | Conditions            |
|-------------------|----------------|-----------------------|
| Boiling Point     | 55 °C          | at 0.5 mmHg[1][2]     |
| 126-129 °C        | at 3.5 mmHg[2] |                       |
| 174-176 °C        | (lit.)[2]      |                       |
| Density           | 1.1 g/mL       | at 25 °C (lit.)[1][2] |

## Experimental Protocols

Standard laboratory procedures are employed to determine the boiling point and density of liquid compounds like **3-Nitro-2-butanol**. The following sections detail the general methodologies for these measurements.

### Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and accurate method for determining the boiling point is through distillation.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Boiling chips

Procedure:

- The liquid sample (**3-Nitro-2-butanol**) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that the top of the bulb is level with the side arm of the distillation head leading to the condenser.
- The condenser is supplied with a constant flow of cold water.
- The sample is gradually heated.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.

- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading on the thermometer while the liquid is distilling.

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature water bath

Procedure:

- The clean and dry pycnometer is weighed empty on an analytical balance.
- The pycnometer is filled with the liquid sample (**3-Nitro-2-butanol**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed to determine the mass of the liquid.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., deionized water) at the same temperature.
- The filled pycnometer with the reference liquid is weighed.
- The density of the sample is calculated using the masses of the sample and the reference liquid and the known density of the reference liquid.

## Visualizations

The following diagrams illustrate the logical relationship of the physical properties and the experimental workflows for their determination.

Caption: Logical relationship of **3-Nitro-2-butanol** and its key physical properties.

Caption: Experimental workflow for boiling point determination.

Caption: Experimental workflow for density determination using a pycnometer.

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## References

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